

An In-depth Technical Guide to 4-Amino-3-methoxybenzoic acid

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Compound of Interest

Compound Name: 2486-69-3

Cat. No.: B104335

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Abstract

4-Amino-3-methoxybenzoic acid, a substituted benzoic acid derivative, serves as a versatile building block in organic synthesis with significant applications in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its role as a precursor to compounds with potential antitumor and checkpoint kinase inhibitory activities. Detailed experimental protocols and spectral data are presented to facilitate its use in research and development.

Chemical and Physical Properties

4-Amino-3-methoxybenzoic acid is a solid at room temperature. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2486-69-3	[1] [2]
Molecular Formula	C ₈ H ₉ NO ₃	[1] [2]
Molecular Weight	167.16 g/mol	[1] [2]
Appearance	White to light yellow or light orange powder/crystal	[3]
Melting Point	182-191 °C	[3]
SMILES	<chem>CC(=O)c1ccccc1N</chem>	[1]
InChI	<chem>InChI=1S/C8H9NO3/c1-12-7-4-5(8(10)11)2-3-6(7)9/h2-4H,9H2,1H3,(H,10,11)</chem>	[4]

Spectral Data

The following tables summarize the key spectral data for 4-Amino-3-methoxybenzoic acid.

Table 2.1: ¹H NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Multiplicity	Assignment
7.49	d	Ar-H
6.90	d	Ar-H
6.75	dd	Ar-H
3.85	s	-OCH ₃

Table 2.2: ¹³C NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Assignment
169.5	C=O
148.0	Ar-C
142.0	Ar-C
124.0	Ar-C
117.5	Ar-C
112.5	Ar-C
111.0	Ar-C
55.8	-OCH ₃

Table 2.3: FT-IR Spectral Data

Wavenumber (cm ⁻¹)	Assignment
3400-2800	O-H and N-H stretching
1680	C=O stretching
1620, 1580, 1520	Aromatic C=C stretching
1250	C-O stretching

Table 2.4: Mass Spectrometry Data

m/z	Interpretation
167	[M] ⁺
152	[M-CH ₃] ⁺
124	[M-COOH] ⁺

Synthesis of 4-Amino-3-methoxybenzoic acid

A common method for the synthesis of 4-Amino-3-methoxybenzoic acid involves the hydrolysis of its corresponding methyl ester.

Experimental Protocol: Hydrolysis of Methyl 4-amino-3-methoxybenzoate[6]

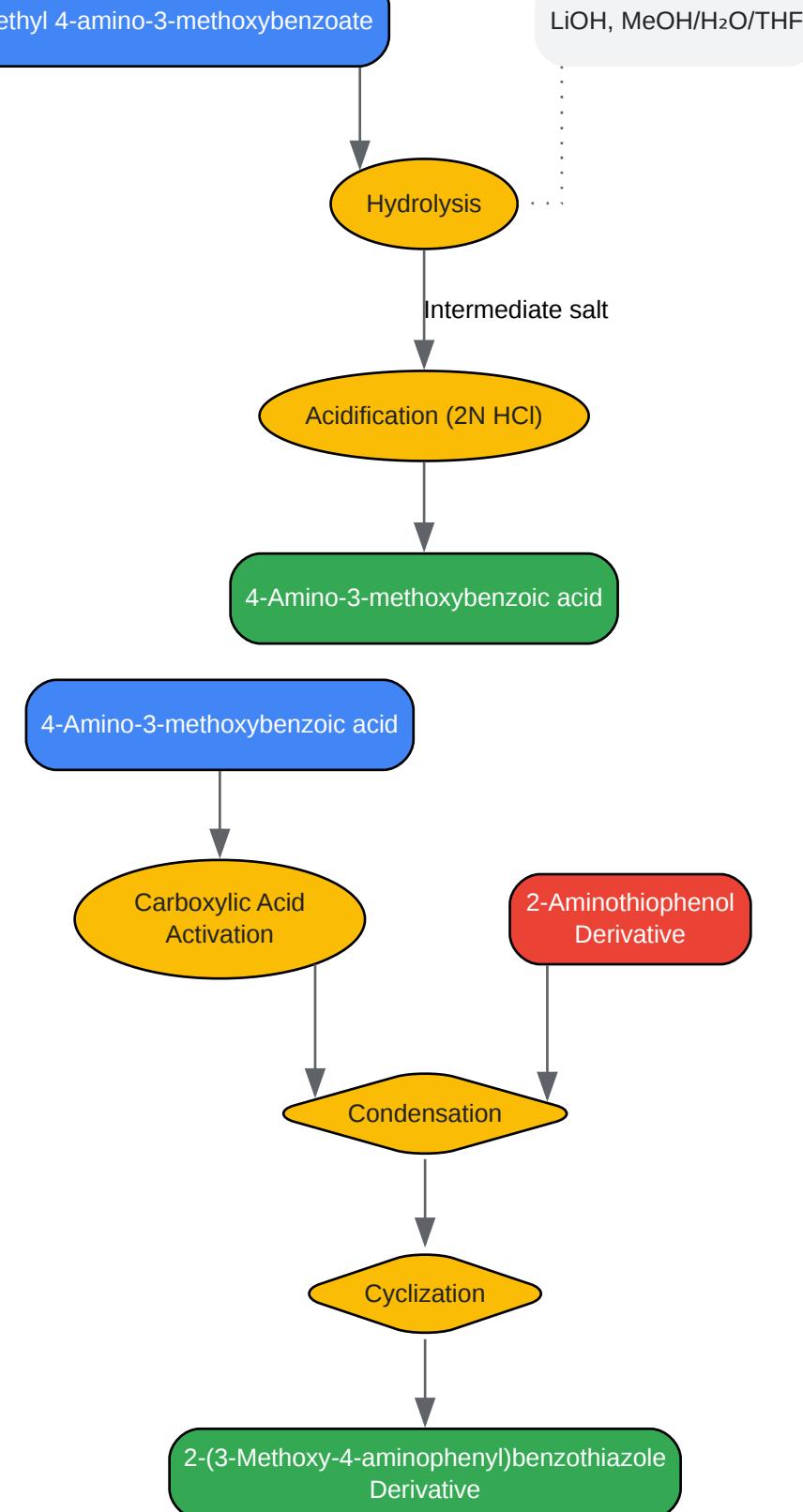
Materials:

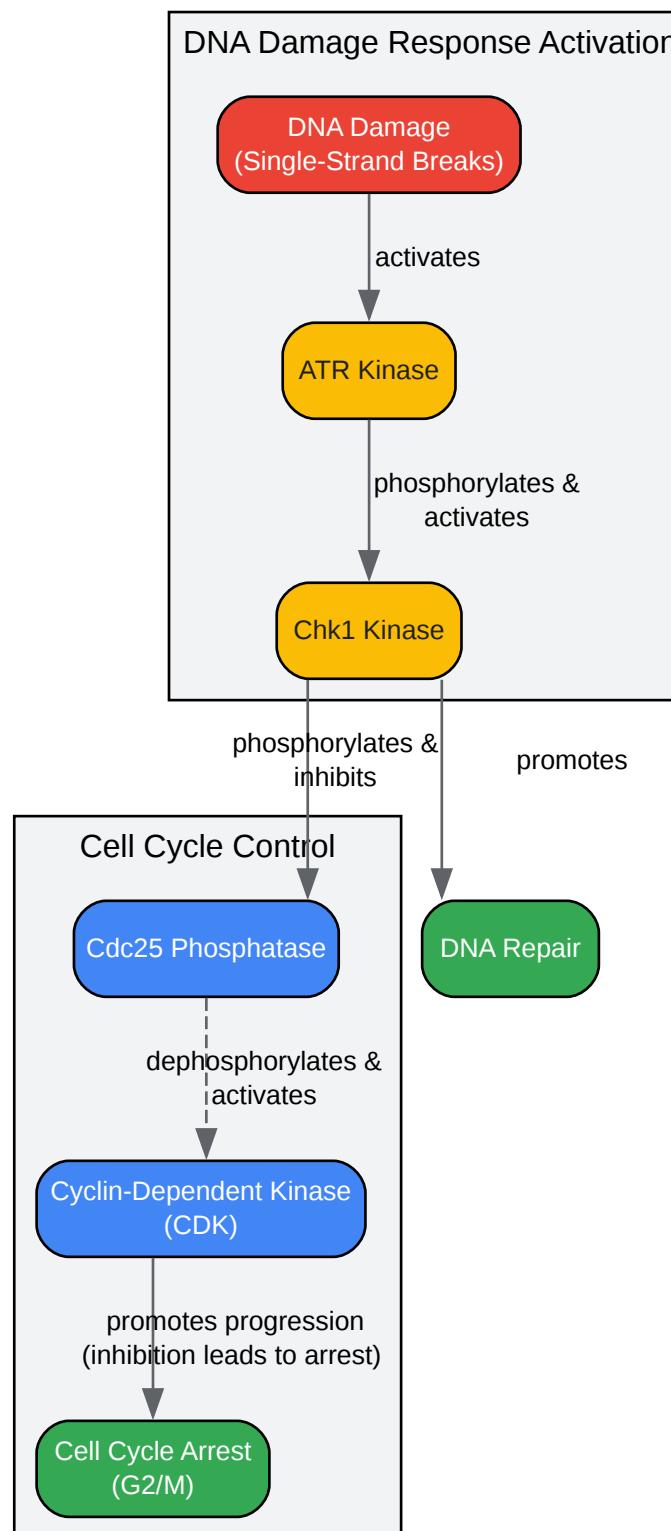
- Methyl 4-amino-3-methoxybenzoate
- Methanol (MeOH)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Lithium hydroxide (LiOH)
- 2 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)

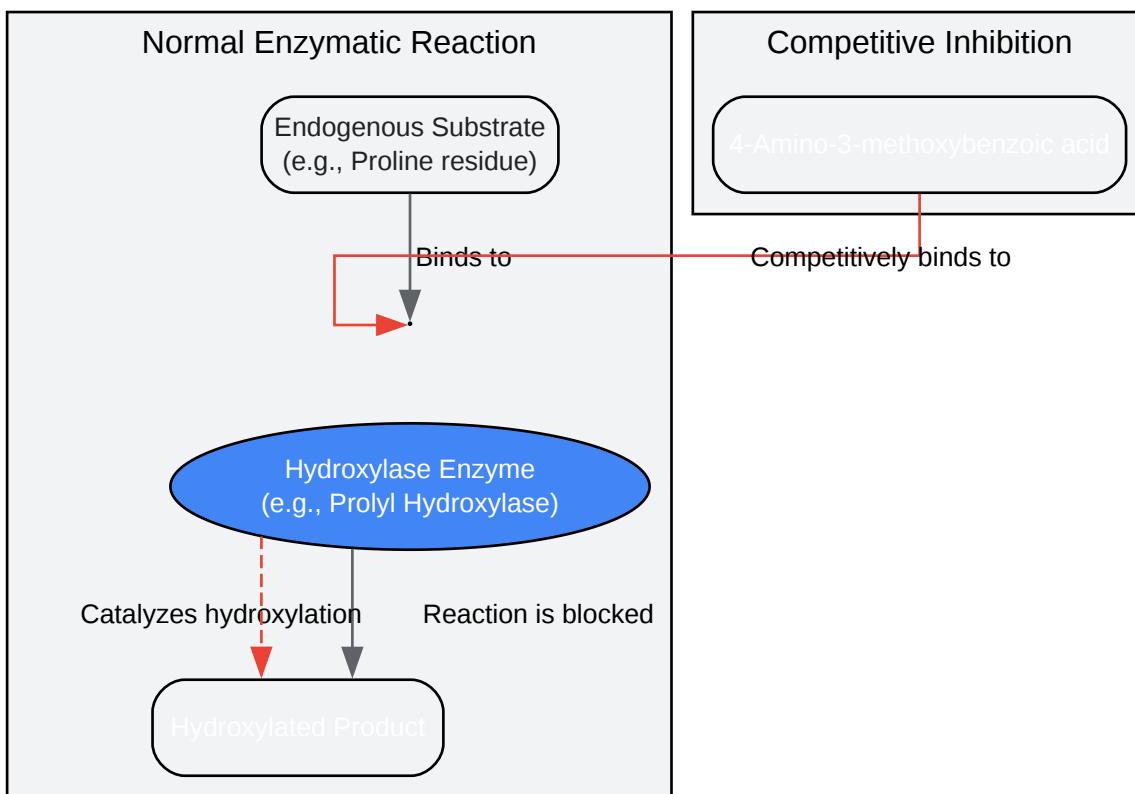
Procedure:

- To a solution of methyl 4-amino-3-methoxybenzoate (1.0 eq) in a mixture of MeOH, H₂O, and THF, add LiOH (5.0 eq) in one portion at 25 °C under a nitrogen atmosphere.
- Stir the mixture at 25 °C for 12 hours.
- Monitor the reaction completion by Thin Layer Chromatography (TLC).
- Concentrate the mixture under reduced pressure at 40 °C.
- Pour the residue into water and stir for 1 minute.
- Extract the aqueous phase with EtOAc (3 x volumes).
- Adjust the pH of the aqueous phase to 2 with 2 N HCl.

- Filter the resulting solid and concentrate in vacuo to afford 4-Amino-3-methoxybenzoic acid as a light yellow solid.







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References

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- 2. GSRS [precision.fda.gov]
- 3. 4-Amino-3-methoxybenzoic Acid | 2486-69-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 3-Amino-4-methoxybenzoic acid | C8H9NO3 | CID 17823 - PubChem [pubchem.ncbi.nlm.nih.gov]
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[<https://www.benchchem.com/product/b104335#what-is-4-amino-3-methoxybenzoic-acid>]

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